

An In-depth Technical Guide to the Chemical Properties of Benzyl Tiglate

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Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties of compounds like **Benzyl tiglate** is fundamental. This technical guide provides a comprehensive overview of the key chemical and physical characteristics of **Benzyl tiglate**, detailed experimental protocols for their determination, and a visualization of its synthesis workflow.

Core Chemical and Physical Properties

Benzyl tiglate, a benzyl ester of tiglic acid, is recognized for its characteristic fruity and somewhat floral aroma. It is a colorless to pale yellow liquid under standard conditions.^[1] The following tables summarize its key quantitative properties.

Table 1: Identification and Structural Information

Identifier	Value	Reference
CAS Number	37526-88-8	[1] [2] [3] [4] [5] [6]
Molecular Formula	C12H14O2	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Molecular Weight	190.24 g/mol	[2] [3] [4] [5] [7] [8] [9] [11]
IUPAC Name	benzyl (E)-2-methylbut-2-enoate	[4] [5] [6] [10]
SMILES	<chem>C/C=C(\C)/C(=O)OCC1=CC=C</chem> <chem>C=C1</chem>	[10]
InChI	InChI=1S/C12H14O2/c1-3- 10(2)12(13)14-9-11-7-5-4-6-8- 11/h3-8H,9H2,1-2H3/b10-3+	[1] [4] [5] [6] [10]

Table 2: Physicochemical Properties

Property	Value	Conditions	Reference
Boiling Point	250 °C	at 760 mmHg	[7][11]
139 °C	at 9 mmHg	[2][7][8]	
267.7 °C	at 760 mmHg	[12]	
269.66 °C	Estimated (Stein & Brown method)	[13]	
Melting Point	22.67 °C	Estimated	[13]
Density	1.029 - 1.034 g/cm ³	at 25.00 °C	[7]
1.0431 g/cm ³	at 12 °C	[2][8]	
1.033 g/cm ³	[12]		
Refractive Index	1.5150 - 1.5210	at 20.00 °C	[7]
1.522	at 20 °C	[8][12]	
Vapor Pressure	0.001 mmHg	at 20.00 °C	[7]
0.008 mmHg	at 25.00 °C (estimated)	[11]	
0.00941 mmHg	at 25 °C (estimated)	[13]	
Flash Point	> 110.00 °C	[7]	
> 230 °F	[8]		
135.9 °C	[12]		
276.00 °F (135.56 °C)	[11]		
Solubility	Insoluble in water	[7][8][9]	
61.75 mg/L	in water at 25 °C (estimated)	[7][11][13]	
Soluble in alcohol and organic solvents	[7][8][9][11]		
logP (o/w)	3.036	Estimated	[7][11]

3.40

Estimated

[\[13\]](#)

Experimental Protocols

The determination of the physicochemical properties of **Benzyl tiglate** relies on established analytical techniques. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of **Benzyl tiglate** can be determined using a standard distillation method under atmospheric or reduced pressure.

- Apparatus: A round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, a heating mantle, and a vacuum pump (for reduced pressure distillation).
- Procedure:
 - A sample of **Benzyl tiglate** is placed in the round-bottom flask along with boiling chips.
 - The distillation apparatus is assembled. For vacuum distillation, the system is connected to a vacuum pump and the pressure is stabilized.
 - The sample is heated gently using the heating mantle.
 - The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point. The pressure is also recorded.

Measurement of Density

The density of liquid **Benzyl tiglate** can be accurately measured using a pycnometer.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a constant temperature water bath.
- Procedure:
 - The empty pycnometer is weighed.

- It is then filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The volume of the pycnometer is determined from the mass of the water and its known density at that temperature.
- The pycnometer is dried and then filled with **Benzyl tiglate**.
- The filled pycnometer is brought to the same temperature in the water bath and then weighed.
- The density of **Benzyl tiglate** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Spectroscopic Analysis: Infrared (IR) and Nuclear Magnetic Resonance (NMR)

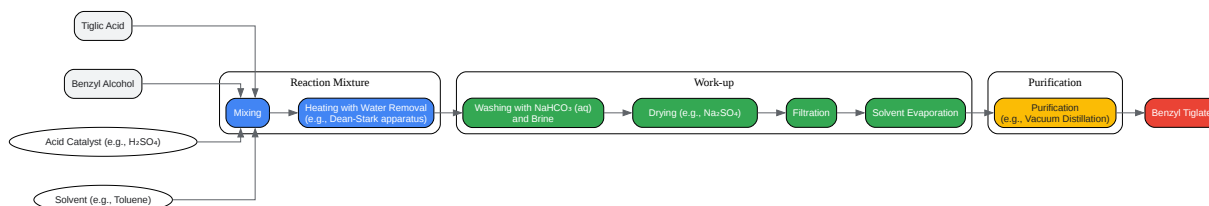
Spectroscopic methods are crucial for confirming the molecular structure of **Benzyl tiglate**.

- Infrared (IR) Spectroscopy:
 - Methodology: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), which are then mounted in the sample holder of an IR spectrometer. The instrument passes a beam of infrared light through the sample and records the frequencies at which the light is absorbed.
 - Expected Absorptions: The IR spectrum of **Benzyl tiglate** is expected to show characteristic absorption bands for the C=O stretch of the ester group (around 1715 cm^{-1}), the C=C stretch of the alkene (around 1650 cm^{-1}), and the C-O stretch (around $1250\text{--}1000\text{ cm}^{-1}$), as well as absorptions corresponding to the aromatic ring. The NIST WebBook provides access to the gas-phase IR spectrum of **Benzyl tiglate**.[\[6\]](#)[\[14\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Methodology: A small amount of **Benzyl tiglate** is dissolved in a deuterated solvent (e.g., CDCl_3) and placed in an NMR tube. The tube is then inserted into the NMR spectrometer. Both ^1H and ^{13}C NMR spectra are typically acquired.
 - Expected Signals:

- ^1H NMR: Signals corresponding to the protons of the benzyl group (aromatic and methylene protons), and the protons of the tiglate moiety (vinyl and methyl protons) would be observed. The chemical shifts, splitting patterns, and integration of these signals provide detailed structural information.
- ^{13}C NMR: Signals for each unique carbon atom in the molecule would be present, including the carbonyl carbon of the ester, the aromatic carbons, and the carbons of the tiglate group. ChemicalBook provides access to spectral data for **Benzyl tiglate**, including ^1H NMR and ^{13}C NMR.[15]

Synthesis Workflow

Benzyl tiglate is synthesized via the esterification of tiglic acid with benzyl alcohol. This reaction is typically catalyzed by an acid and often involves the removal of water to drive the equilibrium towards the product side.[8][9]



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